

Dinoterb Acetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dinoterb acetate*

CAS No.: *3204-27-1*

Cat. No.: *B1346614*

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Prepared by a Senior Application Scientist

This document provides a comprehensive technical overview of **Dinoterb acetate** (CAS Number: 3204-27-1), a dinitrophenol derivative. This guide is intended for researchers, scientists, and professionals in drug development and environmental science, offering in-depth information on its chemical properties, synthesis, mechanism of action, applications, and analytical methodologies. Given its significant toxicity and regulatory status, a strong emphasis is placed on its hazardous properties and the scientific rationale behind its biological effects.

Core Chemical and Physical Properties

Dinoterb acetate, systematically named (2-tert-butyl-4,6-dinitrophenyl) acetate, is the acetic acid ester of Dinoterb. The introduction of the acetate group modifies the polarity and volatility of the parent compound, Dinoterb, which influenced its environmental fate and application methods.



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Synthesis and Formulation

The industrial production of **Dinoterb acetate** involves a two-step process. The foundational step is the synthesis of its precursor, Dinoterb, followed by an esterification reaction.

Synthesis Pathway

- Alkylation of Phenol: The synthesis begins with the Friedel-Crafts alkylation of phenol with isobutylene (or a related tert-butyl source) under acidic conditions to produce 2-tert-butylphenol. This electrophilic aromatic substitution directs the bulky tert-butyl group to the ortho position.
- Nitration: The 2-tert-butylphenol intermediate is then subjected to nitration using a mixture of nitric acid and sulfuric acid. This reaction introduces two nitro groups onto the aromatic ring at the 4 and 6 positions, yielding Dinoterb (2-tert-butyl-4,6-dinitrophenol).[8]
- Esterification: Finally, Dinoterb is esterified to form **Dinoterb acetate**. This is typically achieved by reacting Dinoterb with acetic anhydride or acetyl chloride in an anhydrous environment, often with a catalyst, to form the acetate ester.[9]

Formulation

Dinoterb acetate was historically available in various formulations, including emulsifiable concentrates, wettable powders, and soluble liquids, to facilitate its application as a pesticide.

[7]

Mechanism of Action: Uncoupling Oxidative Phosphorylation

The primary mechanism of toxicity for **Dinoterb acetate** and other dinitrophenols is the uncoupling of oxidative phosphorylation in mitochondria.[1][4][7] The lipophilic nature of the molecule allows it to readily pass through mitochondrial membranes.

Once inside the mitochondrial matrix, it acts as a protonophore, disrupting the proton gradient that is essential for ATP synthesis.

- **Proton Shuttling:** The phenolic hydroxyl group (after hydrolysis of the acetate) can be deprotonated in the higher pH of the mitochondrial matrix. The resulting anion is lipophilic and can diffuse across the inner mitochondrial membrane.
- **Gradient Dissipation:** In the lower pH of the intermembrane space, the anion is protonated, and the neutral molecule diffuses back into the matrix, effectively shuttling protons and dissipating the crucial electrochemical gradient.
- **Energy Diversion:** This uncoupling forces the electron transport chain to operate at a maximal rate in an attempt to re-establish the proton gradient. However, the energy released is not captured for ATP synthesis but is instead dissipated as heat, leading to hyperthermia. [4]

This disruption of cellular energy production is the basis for its potent herbicidal, insecticidal, and toxic effects.[1][4][8]



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Caption: Dinoterb disrupts ATP synthesis by shuttling protons across the inner mitochondrial membrane.

Applications and Regulatory Status

Dinoterb acetate was developed for its utility as a selective, non-systemic contact herbicide for the pre-emergence control of annual broadleaved weeds.[1][7] It was also used as an insecticide and acaricide, particularly for winter treatments on fruit trees and grapevines.[4][8]

However, due to its high mammalian toxicity and environmental concerns, its use has been severely restricted.

- United States: All US EPA registrations for Dinoterb were suspended in 1986.[4][10]
- European Union: Dinoterb is banned for use as a pesticide.[10]

These regulatory actions reflect the significant hazards associated with dinitrophenol compounds.

Toxicology and Safety

Dinoterb acetate is classified as a highly hazardous substance.[7] Its toxicity stems directly from its ability to uncouple oxidative phosphorylation.

GHS Hazard Statements:[6]

- H300: Fatal if swallowed
- H311: Toxic in contact with skin
- H360: May damage fertility or the unborn child
- H400: Very toxic to aquatic life
- H410: Very toxic to aquatic life with long lasting effects

Experimental Protocol: Safe Handling Procedures

Given its high toxicity, strict adherence to safety protocols is mandatory when handling **Dinoterb acetate** or related compounds in a research setting.

- Engineering Controls: All work must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
 - Gloves: Wear double-layered chemically resistant gloves (e.g., nitrile).
 - Body Protection: A fully buttoned lab coat and, for larger quantities, a chemical-resistant apron are required.
 - Eye Protection: Chemical safety goggles and a face shield must be worn.[\[11\]](#)
- Handling:
 - Avoid creating dust.
 - Do not eat, drink, or smoke in the handling area.[\[11\]](#)[\[12\]](#)
 - Wash hands thoroughly after handling.[\[11\]](#)[\[12\]](#)
- Storage: Store in a cool, dry, well-ventilated area, away from incompatible materials. The storage area should be locked.[\[12\]](#)
- Disposal: Dispose of as hazardous waste in accordance with all local, state, and federal regulations.[\[12\]](#)

Analytical Methodologies

The detection and quantification of **Dinoterb acetate** in various matrices are critical for environmental monitoring and toxicology studies. The primary analytical technique is chromatography coupled with mass spectrometry.

Experimental Protocol: LC-MS/MS Analysis

The following is a generalized protocol for the determination of Dinoterb in environmental or biological samples, based on established methods for dinitrophenols.[13]

- Sample Extraction:
 - Agricultural Products (e.g., fruits, vegetables): Homogenize the sample with acetone. For matrices like rice or soybeans, the addition of phosphoric acid may be necessary.[13]
 - Livestock/Seafood: Extract with a mixture of acetone, hexane, and water.[13]
- Liquid-Liquid Partitioning:
 - Add hexane and a saturated sodium chloride solution to the crude extract.
 - Shake vigorously and allow the layers to separate. The analytes will partition into the organic (hexane) layer.
- Clean-up:
 - The hexane extract is passed through a solid-phase extraction (SPE) cartridge, such as one containing primary secondary amine (PSA), to remove interfering matrix components. [13]
- Analysis by LC-MS/MS:
 - Chromatographic Separation: The cleaned-up extract is injected into a liquid chromatograph. Separation is typically achieved on a C18 reversed-phase column.[13]
 - Mobile Phase: A common mobile phase is a mixture of methanol and water with a small amount of acetic acid to control pH.[13]
 - Detection: The eluent from the LC is introduced into a tandem mass spectrometer (MS/MS) operating in negative ion electrospray ionization (ESI-) mode.[13] The mass spectrometer is set to monitor for specific precursor-to-product ion transitions for Dinoterb, providing high selectivity and sensitivity.



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Caption: General workflow for the analysis of **Dinoterb acetate** in complex matrices.

Conclusion

Dinoterb acetate is a highly toxic dinitrophenol derivative with a well-understood mechanism of action centered on the uncoupling of oxidative phosphorylation. While it has historical applications as a pesticide, its significant risks to human health and the environment have led to widespread regulatory bans. For the scientific community, it remains a relevant compound for toxicological studies and as an analytical standard. Strict adherence to safety protocols is paramount when handling this compound. The analytical methods outlined, particularly LC-MS/MS, provide the necessary sensitivity and selectivity for its detection in various samples.

References

- AERU. (n.d.). Dinoterb (Ref: LS 63133).
- Santa Cruz Biotechnology, Inc. (n.d.). **Dinoterb acetate**. SCBT.
- SIELC Technologies. (2018). **Dinoterb acetate** [ISO].
- Pharmaffiliates. (n.d.). **Dinoterb acetate**.
- National Center for Biotechnology Information. (n.d.). **Dinoterb acetate**. PubChem.
- National Center for Biotechnology Information. (n.d.). Dinoterb. PubChem.
- National Center for Biotechnology Information. (n.d.). **Dinoterb acetate** - GHS Classification. PubChem.
- Wikipedia. (n.d.). Dinoterb.
- Greenbook.net. (2008). MATERIAL SAFETY DATA SHEET.
- AERU, University of Hertfordshire. (n.d.). **Dinoterb acetate**.

- AERU. (2026). Dinoseb acetate (Ref: HOE 02904).
- ResearchGate. (2025). Analytical Method of Dinoseb and Dinoterb in Agricultural Products, Livestock Products and Seafood by LC-MS/MS.
- Chem Service. (2020). SAFETY DATA SHEET - Dinoterb.

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Sources

- [1. Dinoterb \(Ref: LS 63133\) \[sitem.herts.ac.uk\]](#)
- [2. Dinoseb - Wikipedia \[en.wikipedia.org\]](#)
- [3. foreverest.net \[foreverest.net\]](#)
- [4. jodrugs.com \[jodrugs.com\]](#)
- [5. ressources.carross.eu \[ressources.carross.eu\]](#)
- [6. Dinoterb acetate | C₁₂H₁₄N₂O₆ | CID 76666 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Dinoterb acetate \[sitem.herts.ac.uk\]](#)
- [8. Dinoterb | C₁₀H₁₂N₂O₅ | CID 14994 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. Dinoseb acetate \(Ref: HOE 02904\) \[sitem.herts.ac.uk\]](#)
- [10. Dinoterb - Wikipedia \[en.wikipedia.org\]](#)
- [11. assets.greenbook.net \[assets.greenbook.net\]](#)
- [12. cdn.chemservice.com \[cdn.chemservice.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
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